

Application Notes and Protocols for Gas Chromatography Analysis of Diethyl Sulfate Reactions

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Compound of Interest		
Compound Name:	Diethyl sulfate	
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the analysis of **diethyl sulfate** (DES) and its reactions using gas chromatography (GC). The protocols are designed for professionals in research and drug development who require accurate quantification of this potent alkylating agent and its reaction products.

Application Note 1: Quantification of Diethyl Sulfate Residue

Introduction

Diethyl sulfate is a strong ethylating agent used in organic synthesis.[1] Due to its toxicity and potential carcinogenicity, it is crucial to monitor and quantify its residual levels in active pharmaceutical ingredients (APIs) and other chemical products. Gas chromatography is a highly effective technique for this purpose, offering high sensitivity and selectivity.

Reaction Principle

The analysis focuses on the direct detection of unreacted **diethyl sulfate**. **Diethyl sulfate** is a volatile compound suitable for GC analysis.



Methodologies

The primary methods for determining residual DES involve direct injection of a diluted sample or after a sample cleanup procedure. The choice of detector, either a Flame Ionization Detector (FID), Flame Photometric Detector (FPD) in sulfur mode, or a Mass Spectrometer (MS), depends on the required sensitivity and selectivity.

Application Note 2: Monitoring Ethylation Reactions with **Diethyl Sulfate**

Introduction

Diethyl sulfate is widely used to introduce ethyl groups into various molecules, particularly at oxygen (O-ethylation) and nitrogen (N-ethylation) atoms. Monitoring the progress of these reactions is essential for optimizing reaction conditions, determining reaction endpoints, and ensuring product quality. GC is an ideal technique for this, as it can often separate the starting material, the ethylated product(s), and the remaining **diethyl sulfate** in a single run.

Reaction Principle: Ethylation of Phenols

A common application of **diethyl sulfate** is the ethylation of phenols to form ethyl phenyl ethers. The reaction proceeds via a nucleophilic attack of the phenoxide ion on the **diethyl sulfate** molecule.

Methodologies

To monitor the reaction, small aliquots are taken from the reaction mixture at various time points. The reaction is quenched, and the analytes are extracted into a suitable organic solvent for GC analysis. The disappearance of the starting material and the appearance of the product can be tracked by comparing their peak areas to that of an internal standard.

Experimental Protocols

Protocol 1: Determination of Residual Diethyl Sulfate in a Drug Substance

This protocol is designed for the quantification of trace levels of DES in a final product.



- 1. Sample Preparation (Liquid-Liquid Extraction)
- Accurately weigh approximately 100 mg of the drug substance into a 15 mL centrifuge tube.
- Add 5 mL of a suitable organic solvent in which the drug substance is soluble but DES is also extractable (e.g., Dichloromethane).
- Add 5 mL of purified water and vortex for 2 minutes.
- Centrifuge for 10 minutes at 3000 rpm to separate the layers.
- Carefully transfer the organic layer to a clean GC vial.
- If necessary, evaporate the solvent under a gentle stream of nitrogen and reconstitute in a smaller volume of a GC-compatible solvent (e.g., Ethyl Acetate) to concentrate the sample.
- 2. GC-MS Instrumental Parameters
- Gas Chromatograph: Agilent 7890B GC or equivalent
- Mass Spectrometer: Agilent 5977B MSD or equivalent
- Column: Rtx-5MS (30 m x 0.25 mm, 0.25 μm film thickness) or equivalent[2][3]
- Inlet Temperature: 250°C
- Injection Volume: 1 μL (splitless mode)
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes
 - Ramp: 10°C/min to 200°C
 - Ramp: 15°C/min to 325°C
- Carrier Gas: Helium at a constant flow rate of 1.3 mL/min
- MS Parameters:



Ion Source: Electron Ionization (EI)

Source Temperature: 230°C

Quadrupole Temperature: 150°C

Mode: Selected Ion Monitoring (SIM)

Ions to Monitor for DES: m/z 154, 125, 99, 65

Protocol 2: Monitoring the Ethylation of Phenol with Diethyl Sulfate

This protocol provides a framework for tracking the progress of an O-ethylation reaction.

- 1. Reaction and Sampling
- In a reaction vessel, dissolve phenol (1 equivalent) and a base (e.g., potassium carbonate,
 1.5 equivalents) in a suitable solvent (e.g., acetone).
- Add diethyl sulfate (1.1 equivalents) and heat the mixture to the desired reaction temperature (e.g., 60°C).
- At specified time intervals (e.g., 0, 1, 2, 4, 8 hours), withdraw a small aliquot (e.g., 100 μL) of the reaction mixture.
- 2. Sample Work-up
- Immediately guench the reaction by adding the aliquot to a vial containing 1 mL of 1 M HCl.
- Add 2 mL of ethyl acetate and vortex for 1 minute.
- Allow the layers to separate and transfer the top organic layer to a GC vial for analysis.
- 3. GC-FID Instrumental Parameters
- · Gas Chromatograph: Agilent 7890B GC or equivalent



Detector: Flame Ionization Detector (FID)

Column: DB-5 (30 m x 0.32 mm, 0.25 μm film thickness) or equivalent[4]

• Inlet Temperature: 250°C

Detector Temperature: 325°C

Injection Volume: 1 μL (split mode, 10:1)[4]

• Oven Temperature Program:

Initial temperature: 90°C, hold for 3 minutes[4]

Ramp: 10°C/min to 200°C, hold for 7 minutes[4]

Carrier Gas: Nitrogen at a flow of 1.5 mL/min[4]

Data Presentation

Table 1: GC-MS Parameters for **Diethyl Sulfate** Analysis

Parameter	Setting	Reference	
Column	Rtx-5MS (30 m x 0.25 mm, 0.25 μm)	[2][3]	
Carrier Gas	Helium		
Inlet Temperature	250°C		
Oven Program	50°C (2 min), then 10°C/min to 200°C, then 15°C/min to 325°C		
Detector	Mass Spectrometer (EI)	-	
SIM lons (m/z)	154, 125, 99, 65	-	

Table 2: GC-FID Parameters for Reaction Monitoring



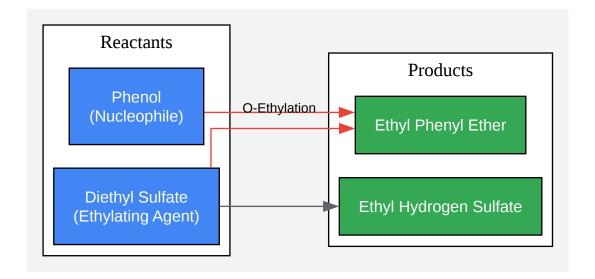
Parameter	Setting	Reference
Column	DB-5 (30 m x 0.32 mm, 0.25 μm)	[4]
Carrier Gas	Nitrogen, 1.5 mL/min	[4]
Inlet Temperature	250°C	
Oven Program	90°C (3 min), then 10°C/min to 200°C (hold 7 min)	[4]
Detector	Flame Ionization Detector (FID)	
Detector Temp.	325°C	_

Table 3: Quantitative Data for **Diethyl Sulfate** Analysis

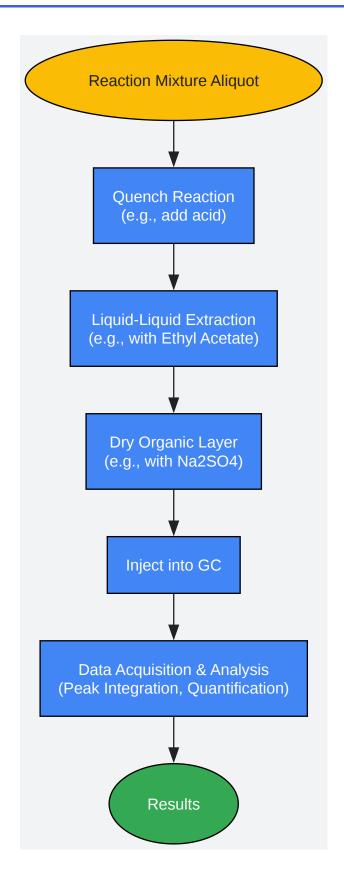
Method	Limit of Quantification (LOQ)	Linearity Range	Reference
GC/MS (Thermal Desorption)	Absolute: 78 ng	Not Specified	[5]
GC/MS (Solvent Desorption)	Absolute: 0.4 ng	Not Specified	[5]
GC-MS	0.27 - 5.42 μg/mL	r = 0.999	[2]

Visualizations









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